

An In-depth Technical Guide to (R)-3-Aminotetrahydrofuran: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-3-Aminotetrahydrofuran

Cat. No.: B1278766

[Get Quote](#)

(R)-3-Aminotetrahydrofuran is a heterocyclic organic compound that serves as a crucial building block in the synthesis of various pharmaceutical compounds.^[1] Its specific stereochemistry and the presence of a reactive amine group make it a valuable intermediate in the development of novel therapeutics.^[1] This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental chemical and physical properties of **(R)-3-Aminotetrahydrofuran** are summarized in the table below, providing a consolidated reference for laboratory use.

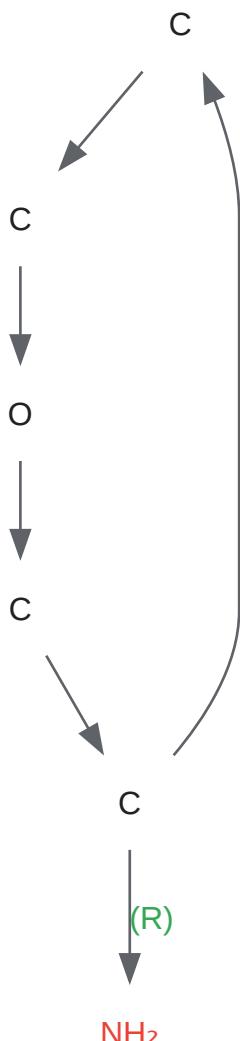
Property	Value	Source
Molecular Formula	C4H9NO	[1] [2] [3] [4]
Molecular Weight	87.12 g/mol	[1] [2] [3] [4]
CAS Number	111769-26-7	[2] [3]
IUPAC Name	(3R)-oxolan-3-amine	[2]
Boiling Point	125.639 °C at 760 mmHg	[3]
Density	0.998 g/cm ³	[3]
Flash Point	36.764 °C	[3]
Solubility	DMF: 30 mg/ml; DMSO: 30 mg/ml; Ethanol: 30 mg/ml; PBS (pH 7.2): 30 mg/ml	[4]
Storage Temperature	Under inert gas (nitrogen or Argon) at 2–8 °C	[4]

Chemical Structure

(R)-3-Aminotetrahydrofuran possesses a five-membered saturated heterocyclic ring, tetrahydrofuran, with an amine group substituted at the third carbon atom. The "(R)" designation indicates the stereochemical configuration at the chiral center (the third carbon).

- SMILES: C1CO[C@H]1N[\[2\]](#)
- InChI: InChI=1S/C4H9NO/c5-4-1-2-6-3-4/h4H,1-3,5H2/t4-/m1/s1[\[2\]](#)
- InChIKey: MIPHRQMEIYLZFZ-SCSAIBSYSA-N[\[2\]](#)

(R)-3-Aminotetrahydrofuran Structure



[Click to download full resolution via product page](#)

Caption: Chemical structure of **(R)-3-Aminotetrahydrofuran**.

Experimental Protocols

A common method for the preparation of **(R)-3-Aminotetrahydrofuran** involves a two-step process starting from (R)-3-formic acid tetrahydrofuran.[5]

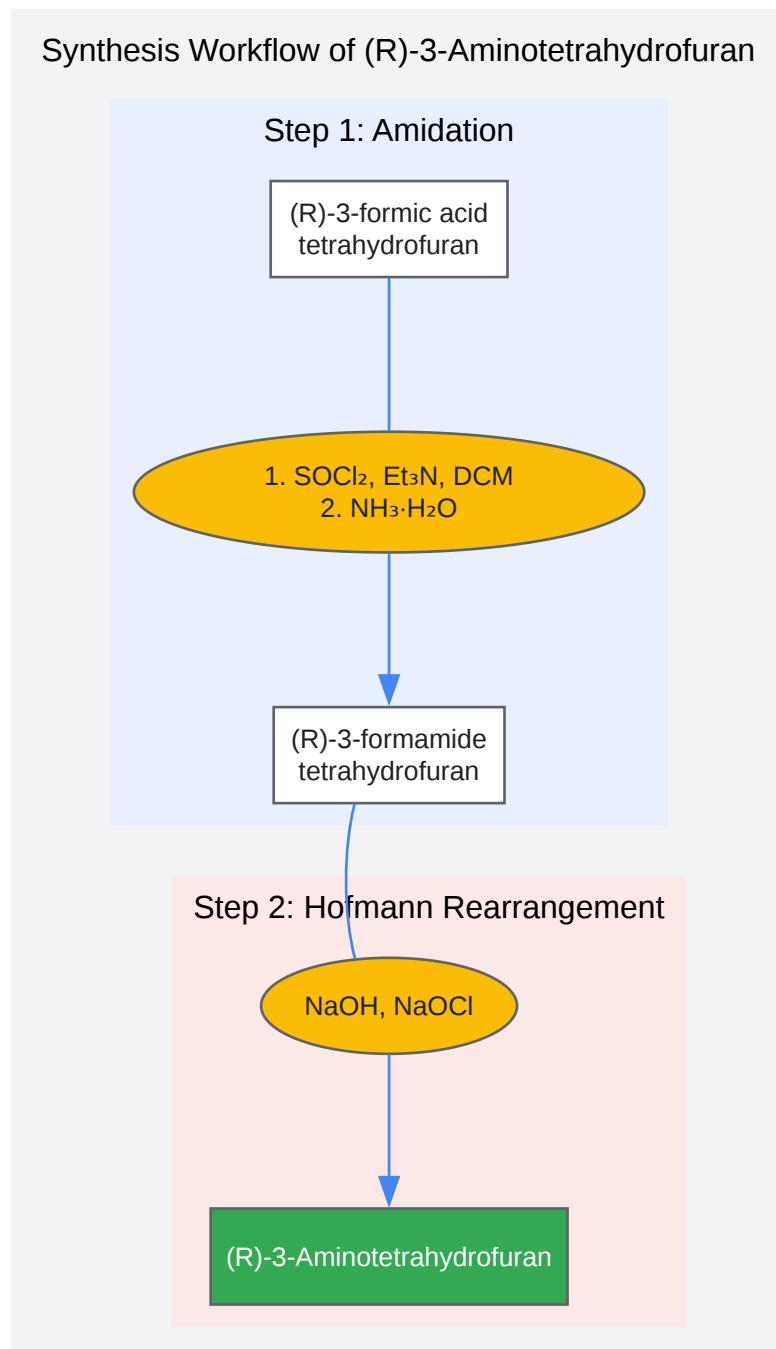
Step 1: Synthesis of (R)-3-formamide tetrahydrofuran

- Dissolve (R)-3-formic acid tetrahydrofuran (0.5 mol) in 200 mL of dichloromethane.[5]

- Add 5 mL of triethylamine to the solution.[5]
- Cool the mixture in an ice-salt bath.[5]
- Add thionyl chloride (0.75 mol) and stir for 30 minutes.[5]
- Remove the solvent under reduced pressure.[5]
- Add 75 mL of 25% ammonia water and react at room temperature for 2 hours.[5]
- Filter off the solvent, wash the product with water until neutral, and dry to obtain (R)-3-formamide tetrahydrofuran.[5]

Step 2: Synthesis of **(R)-3-Aminotetrahydrofuran**

- Mix sodium hydroxide (0.3 mol) and a 12% sodium hypochlorite solution (0.2 mol) and cool to 0°C.[5]
- Add (R)-3-formamide tetrahydrofuran (0.2 mol) to the mixture and stir for 30 minutes.[5]
- Heat the reaction mixture to 65°C and maintain stirring for 1 hour.[5]
- Cool the mixture to room temperature and extract with dichloromethane.[5]
- Wash the organic phase with water until neutral.[5]
- Dry the organic phase with anhydrous sodium sulfate for 2 hours.[5]
- Distill off the solvent and dry the resulting solid under vacuum.[5]
- Recrystallize the crude product from isopropanol to obtain pure **(R)-3-Aminotetrahydrofuran**.[5]



[Click to download full resolution via product page](#)

Caption: Two-step synthesis of **(R)-3-Aminotetrahydrofuran**.

The purity and identity of **(R)-3-Aminotetrahydrofuran** can be determined using standard analytical techniques. While specific protocols for this compound are not detailed in the provided results, general methods for similar amines include:

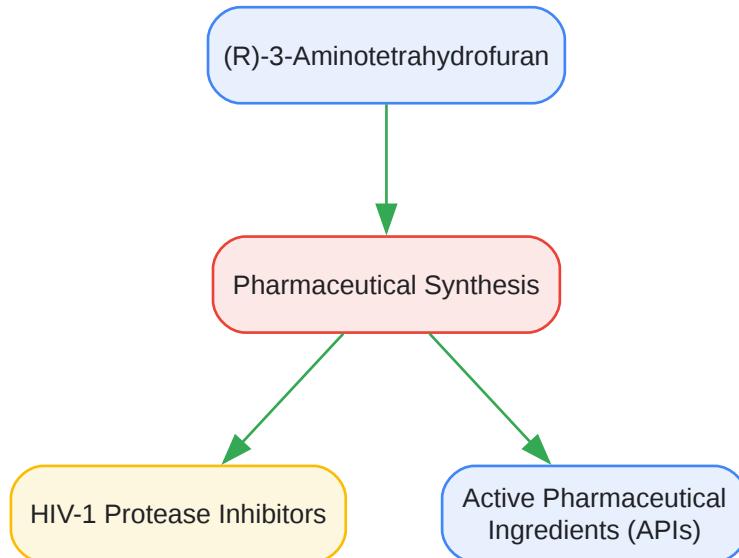
- Gas Chromatography-Mass Spectrometry (GC/MS): To separate and identify the compound and any impurities. The sample would be dissolved in a suitable solvent and injected into the GC/MS system.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the structure of the molecule.
- Chiral High-Performance Liquid Chromatography (HPLC): To determine the enantiomeric purity of the (R)-isomer.^[6]

Biological Activity and Applications

(R)-3-Aminotetrahydrofuran is primarily utilized as a synthetic intermediate in the pharmaceutical industry.^[1] Its structural motif is found in a number of biologically active molecules.

- Pharmaceutical Intermediates: It serves as a key building block for more complex molecules due to its chiral nature and the reactive primary amine.^[1]
- HIV-1 Protease Inhibitors: Research has shown that incorporating an (R)-aminotetrahydrofuryl squaramide P2-ligand into HIV-1 protease inhibitors can result in potent antiviral activity.^[6] One such inhibitor displayed an inhibitory constant (Ki) of 0.51 nM.^[6]

Applications of (R)-3-Aminotetrahydrofuran



[Click to download full resolution via product page](#)

Caption: Key application areas for **(R)-3-Aminotetrahydrofuran**.

Safety and Handling

(R)-3-Aminotetrahydrofuran is classified as a flammable liquid and is harmful if swallowed.[2] It is also known to cause skin irritation and serious eye damage.[2]

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage).[2]
- Precautionary Measures: Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.[7] Handling should be done in a well-ventilated area or a fume hood.[3][7]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[3][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-3-AMINOTETRAHYDROFURAN | 111769-26-7 [chemicalbook.com]
- 2. (R)-3-Aminotetrahydrofuran | C4H9NO | CID 10996958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 111769-26-7 CAS MSDS ((R)-3-AMINOTETRAHYDROFURAN) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. CN105218490B - Preparation method of (R)-tetrahydrofuran-3-amine - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]

- 7. file.leyan.com [file.leyan.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (R)-3-Aminotetrahydrofuran: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278766#r-3-aminotetrahydrofuran-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com